

# In-Depth Technical Guide: 5-Bromo-4-cyclopentylpyrimidine (CAS 951884-32-5)

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## Compound of Interest

Compound Name: 5-Bromo-4-cyclopropylpyrimidine

Cat. No.: B597505

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## Abstract

This technical guide provides a comprehensive overview of the available scientific and commercial information for the chemical compound 5-Bromo-4-cyclopentylpyrimidine, identified by CAS number 951884-32-5. The document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis. While public domain information on the biological activity and specific experimental applications of this compound is limited, this guide consolidates its known chemical properties, potential synthetic utility, and commercial availability. The scarcity of detailed experimental data suggests that 5-Bromo-4-cyclopentylpyrimidine is likely a novel or specialized chemical intermediate with potential for use in the synthesis of more complex molecules.

## Chemical Properties and Data

5-Bromo-4-cyclopentylpyrimidine is a substituted pyrimidine derivative. The presence of a bromine atom and a cyclopentyl group on the pyrimidine ring makes it a potentially versatile intermediate for further chemical modifications, such as cross-coupling reactions or nucleophilic substitutions, to generate a library of compounds for screening in drug discovery programs.

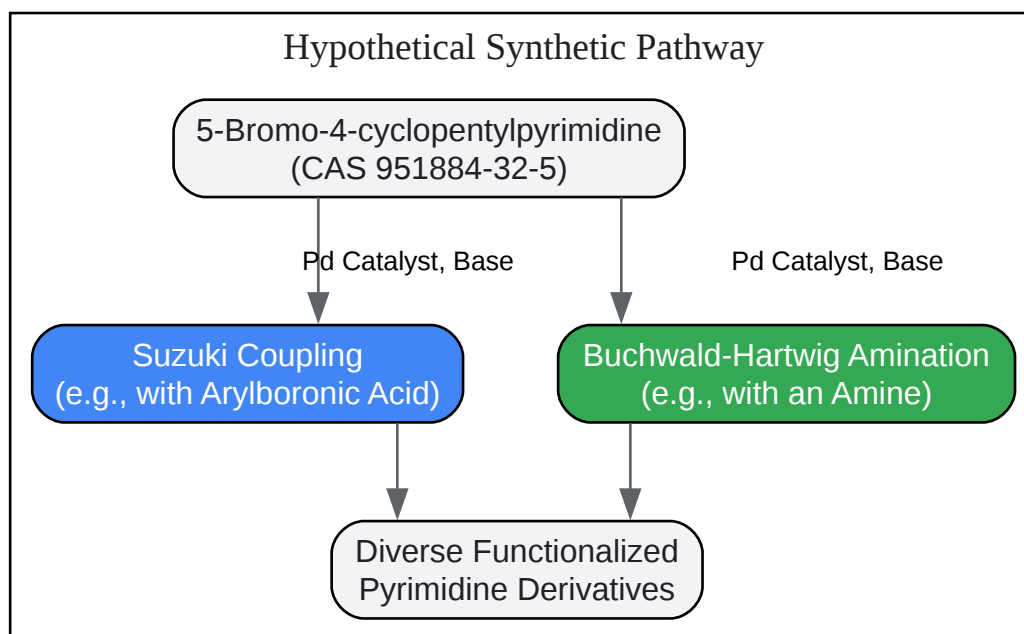
Property	Value	Source
CAS Number	951884-32-5	N/A
Chemical Name	5-Bromo-4-cyclopentylpyrimidine	N/A
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrN <sub>2</sub>	[1]
Molecular Weight	227.10 g/mol	[1]
Canonical SMILES	<chem>C1CCC(C1)C2=NC=NC=C2Br</chem>	N/A
Physical Description	Solid (predicted)	N/A
Storage Conditions	Sealed in dry, 2-8°C	N/A

Note: Some physical properties like melting point, boiling point, and density are not consistently reported across public sources and are therefore listed as predicted or not available.

## Potential Synthetic Utility

While specific experimental protocols for the direct use of 5-Bromo-4-cyclopentylpyrimidine are not readily available in the reviewed literature, its structure suggests its primary role as a chemical intermediate. The bromine atom at the 5-position of the pyrimidine ring is a key functional group that can participate in various organic reactions.

Below is a hypothetical synthetic workflow illustrating the potential use of 5-Bromo-4-cyclopentylpyrimidine as a building block in the synthesis of more complex molecules, a common strategy in medicinal chemistry.



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## References

- 1. 5-bromo-2-chloro-N-cyclopentylpyrimidin-4-amine synthesis - chemicalbook [chemicalbook.com]
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